

N-Cyclohexylmaleimide Solubility in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **N- Cyclohexylmaleimide** in various organic solvents. The information contained herein is intended to assist researchers and professionals in selecting appropriate solvents for a range of applications, from synthesis and purification to formulation and analysis.

Core Data: Solubility of N-Cyclohexylmaleimide

The solubility of **N-Cyclohexylmaleimide** in a selection of organic solvents at 25°C is summarized in the table below. This data is crucial for understanding the compound's behavior in different chemical environments and for designing experimental and manufacturing processes.



Solvent	Solubility (g / 100 g of Solvent at 25°C)
Tetrahydrofuran (THF)	84[1]
Acrylonitrile	68[1]
Acetone	65[1]
Benzene	63[1]
Styrene	55[1]
Ethyl acetate	48[1]
Toluene	47[1]
Methyl Methacrylate (MMA)	41[1]
Xylene	34[1]
Butyl acetate	34[1]
Methanol	16[1]
Ethanol	Soluble[2]
Water	0.026 - 0.03 g / 100 mL (260-300 mg/L) at 25°C[2][3][4]

Experimental Protocol: Determination of Equilibrium Solubility

The following section details a standard methodology for determining the equilibrium solubility of a solid organic compound like **N-Cyclohexylmaleimide** in an organic solvent. This protocol is based on the widely accepted isothermal "shake-flask" method.

Objective: To determine the saturation concentration of **N-Cyclohexylmaleimide** in a specific organic solvent at a constant temperature.

Materials:

N-Cyclohexylmaleimide (high purity)



- Selected organic solvent (analytical grade)
- Volumetric flasks
- Conical flasks with stoppers or screw caps
- Thermostatically controlled shaking incubator or water bath
- Analytical balance
- Syringe filters (chemically resistant, e.g., PTFE)
- Pipettes and other standard laboratory glassware
- Evaporating dish
- Oven

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of N-Cyclohexylmaleimide to a conical flask containing a known volume of the selected organic solvent. The presence of undissolved solid is essential to ensure that equilibrium is reached.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25°C).
 - Agitate the mixture for a sufficient period to allow the system to reach equilibrium. The time required can vary depending on the solvent and solute but is often in the range of 24 to 72 hours. It is advisable to take samples at different time points (e.g., 24, 48, and 72 hours) to confirm that the concentration is no longer changing, which indicates that equilibrium has been established.
- Sample Collection and Preparation:

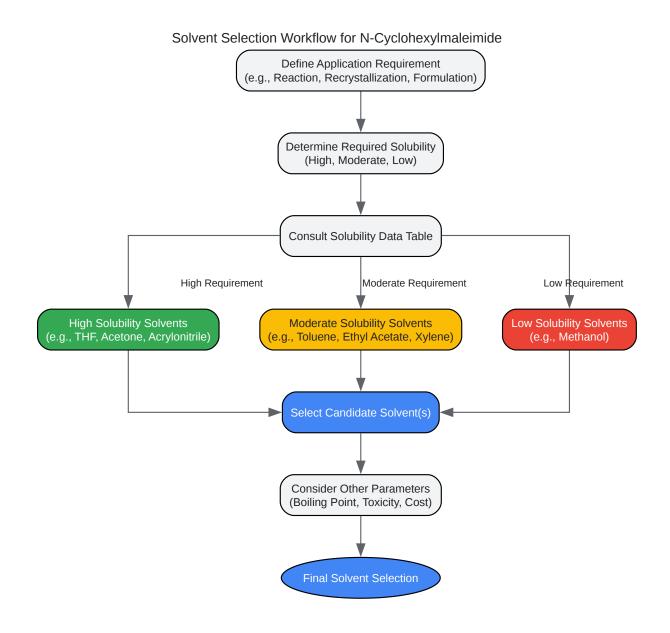


- Once equilibrium is reached, allow the mixture to stand undisturbed at the constant temperature for a period to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pipette. To avoid transferring any solid particles, it is recommended to use a syringe fitted with a chemically inert filter.
- Quantification of Solute (Gravimetric Method):
 - Pre-weigh a clean, dry evaporating dish.
 - Transfer the collected aliquot of the saturated solution to the pre-weighed evaporating dish and record the total weight.
 - Carefully evaporate the solvent in a fume hood or using a rotary evaporator.
 - Once the solvent is removed, place the evaporating dish in an oven at a temperature below the melting point of N-Cyclohexylmaleimide (89-91°C) to dry the residue to a constant weight.
 - Cool the dish in a desiccator and weigh it. Repeat the drying and weighing steps until a constant weight is obtained.
- Calculation of Solubility:
 - Calculate the mass of the dissolved N-Cyclohexylmaleimide by subtracting the initial weight of the evaporating dish from the final weight.
 - Calculate the mass of the solvent by subtracting the mass of the dissolved solute from the total mass of the solution aliquot.
 - Express the solubility in the desired units, such as grams of solute per 100 grams of solvent.

Visualization of Solvent Selection Workflow

The following diagram illustrates a logical workflow for selecting a suitable organic solvent for **N-Cyclohexylmaleimide** based on solubility requirements.





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- To cite this document: BenchChem. [N-Cyclohexylmaleimide Solubility in Organic Solvents: A
 Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b155184#n-cyclohexylmaleimide-solubility-in-organic-solvents]

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